

# In-Depth Technical Guide to 2-lodophenol-d4

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Compound of Interest		
Compound Name:	2-lodophenol - d4	
Cat. No.:	B1147133	Get Quote

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the physical and chemical characteristics of isotopically labeled compounds is paramount. This guide provides a detailed overview of 2-lodophenol-d4, a deuterated analog of 2-lodophenol, highlighting its key physical properties, spectroscopic signature, and a plausible synthetic pathway.

# **Core Physical Characteristics**

2-lodophenol-d4, with the CAS number 1021325-54-1, is the deuterated isotopologue of 2-lodophenol. In this molecule, four hydrogen atoms on the aromatic ring have been substituted with deuterium. This isotopic substitution significantly alters the molecular weight and subtly influences other physical properties.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> HD <sub>4</sub> IO	[1]
Molecular Weight	224.03 g/mol	Calculated
CAS Number	1021325-54-1	[1]
Purity	≥ 95%	[1]

Note: Experimental data for the melting point and boiling point of 2-lodophenol-d4 are not readily available in the searched literature. However, they are expected to be very similar to those of the non-deuterated 2-lodophenol, which has a melting point of approximately 43 °C and a boiling point of 186-187 °C at 160 mmHg.



# **Spectroscopic Analysis**

Spectroscopic data is crucial for confirming the identity and purity of 2-lodophenol-d4. The primary differences compared to its non-deuterated counterpart will be observed in Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

Due to the substitution of protons with deuterium on the aromatic ring, the <sup>1</sup>H NMR spectrum of 2-lodophenol-d4 is expected to be significantly simplified compared to 2-lodophenol. The complex aromatic region signals seen in the non-deuterated compound will be absent. The most prominent signal would be from the hydroxyl proton, the chemical shift of which can be influenced by solvent and concentration.

## **Mass Spectrometry (MS)**

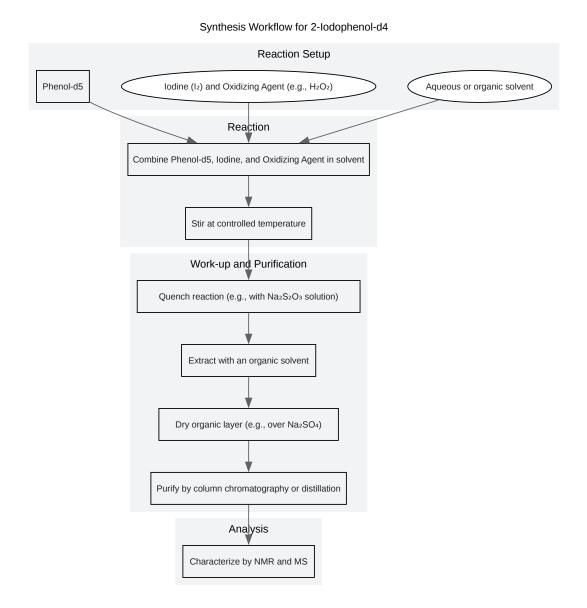
Mass spectrometry is a definitive technique for confirming the incorporation of deuterium. The molecular ion peak in the mass spectrum of 2-lodophenol-d4 will be observed at a mass-to-charge ratio (m/z) corresponding to its increased molecular weight due to the four deuterium atoms.

## **Synthesis Protocol**

A plausible and efficient method for the synthesis of 2-lodophenol-d4 involves the direct iodination of phenol-d5. The following is a generalized experimental protocol based on established methods for phenol iodination.

## **Experimental Workflow: Synthesis of 2-Iodophenol-d4**





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Synthesis Workflow for 2-Iodophenol-d4



## **Detailed Methodology**

- Reaction Setup: In a round-bottom flask, dissolve phenol-d5 in a suitable solvent (e.g., water, methanol, or a biphasic system).
- Addition of Reagents: To the stirred solution, add one equivalent of iodine (I<sub>2</sub>). Subsequently, add a suitable oxidizing agent, such as hydrogen peroxide, portion-wise to facilitate the insitu generation of the iodinating species. The reaction is typically carried out at or below room temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- Work-up: Upon completion, the reaction mixture is quenched with a solution of sodium thiosulfate to remove any unreacted iodine. The product is then extracted into an organic solvent (e.g., diethyl ether or ethyl acetate).
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure 2-lodophenol-d4.
- Characterization: The final product should be characterized by NMR and mass spectrometry to confirm its identity, purity, and the extent of deuteration.

This guide provides a foundational understanding of the physical characteristics and a viable synthetic approach for 2-lodophenol-d4, offering valuable information for researchers and professionals in the field of drug development and chemical synthesis.

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### References



- 1. studylib.net [studylib.net]
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